

Related compounds and derivatives of 3-Morpholin-4-ylaniline.

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Compound of Interest

Compound Name: 3-Morpholin-4-ylaniline

Cat. No.: B065803

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An In-Depth Technical Guide to the Synthesis, Derivatization, and Application of **3-Morpholin-4-ylaniline** and Its Analogs

Executive Summary

The 3-morpholinoaniline scaffold represents a "privileged structure" in modern medicinal chemistry and materials science.^[1] This core, which marries the versatile reactivity of an aniline moiety with the favorable pharmacokinetic properties of a morpholine ring, serves as a foundational building block for a diverse array of functional molecules.^[2] This guide provides an in-depth exploration of **3-morpholin-4-ylaniline**, its key derivatives, and the strategic thinking behind their synthesis and application. We will delve into robust synthetic protocols, the rationale for derivatization, structure-activity relationships (SAR), and the critical analytical techniques required for validation. This document is intended for researchers, chemists, and drug development professionals seeking to leverage this powerful chemical scaffold for the creation of novel therapeutic agents and advanced materials.

The 3-Morpholinoaniline Core: A Structural and Functional Overview

3-Morpholin-4-ylaniline (or 3-morpholinoaniline) is an aromatic amine characterized by a morpholine ring attached to the meta-position of an aniline ring.^[3] The morpholine heterocycle, with its dual amine and ether functionalities, is prized in drug design for its ability to improve aqueous solubility, metabolic stability, and overall pharmacokinetic profiles.^{[4][5]} The aniline

portion, meanwhile, provides a highly versatile reactive handle—the primary aromatic amine—for extensive chemical modification.

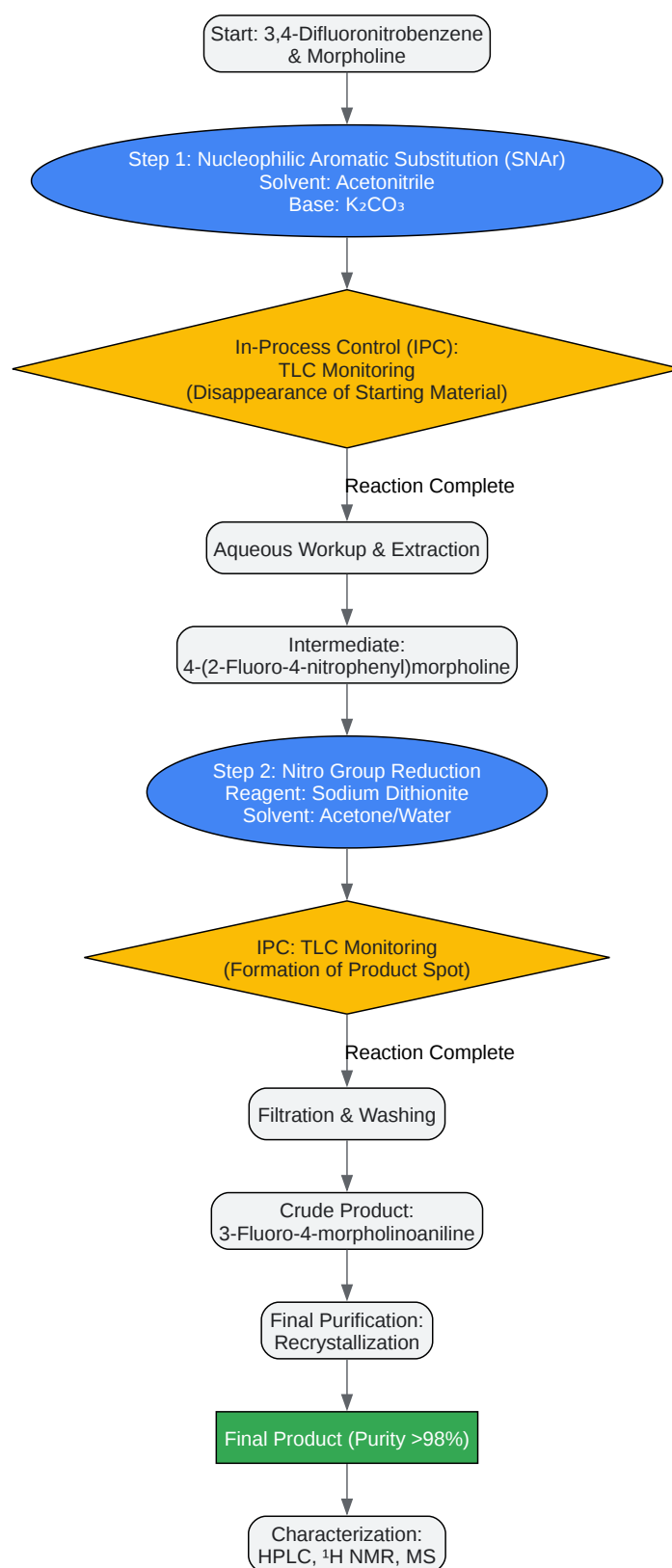
Physicochemical Properties

A clear understanding of the core molecule's properties is fundamental to its application in further synthetic endeavors.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[3]
Molecular Weight	178.23 g/mol	[3]
IUPAC Name	3-morpholin-4-ylaniline	[3]
CAS Number	159724-40-0	[3]
Appearance	Solid	
SMILES	C1COCCN1C2=CC=CC(=C2) N	[3]

Significance in Chemical Synthesis

The true power of the 3-morpholinoaniline scaffold lies in its synthetic versatility. The primary amine is a nucleophilic center and a precursor for a wide range of classical organic transformations, allowing for the systematic construction of large compound libraries for screening and optimization.



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